

# Personal protective equipment for handling Isopropyl hydrogen sulphate

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## Compound of Interest

Compound Name: Isopropyl hydrogen sulphate

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## Essential Safety and Handling Guide for Isopropyl Hydrogen Sulphate

This guide provides critical safety and logistical information for the handling and disposal of **Isopropyl hydrogen sulphate**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is essential for ensuring laboratory safety.

## Hazard Identification and Risk Assessment

**Isopropyl hydrogen sulphate** is a corrosive and flammable liquid that can cause severe skin and eye irritation.[1][2] As a strong acid, it can react violently with bases.[3] Inhalation of vapors may cause respiratory irritation and drowsiness.[4] A thorough risk assessment should be conducted before beginning any work with this chemical.

## Personal Protective Equipment (PPE) Protocol

The following Personal Protective Equipment (PPE) is mandatory when handling **Isopropyl hydrogen sulphate** to minimize exposure and ensure personal safety.

### 1. Eye and Face Protection:

- Chemical Splash Goggles: Must be worn at all times to protect against splashes.[5]

- **Face Shield:** A face shield must be worn in conjunction with goggles when there is a significant risk of splashing, such as during transfers of larger volumes or when reacting with other substances.<sup>[5]</sup>

## 2. Skin and Body Protection:

- **Chemical-Resistant Gloves:** Nitrile or neoprene gloves are recommended. Always check the manufacturer's glove compatibility data. Gloves should be inspected before each use and replaced immediately if signs of degradation appear.<sup>[5]</sup>
- **Laboratory Coat:** A flame-resistant lab coat is essential.
- **Chemical-Resistant Apron:** A splash apron should be worn over the lab coat to provide an additional layer of protection against corrosive splashes.<sup>[5]</sup>
- **Closed-toe Shoes:** Shoes must be made of a non-porous material.

## 3. Respiratory Protection:

- **Fume Hood:** All work with **Isopropyl hydrogen sulphate** must be conducted in a certified chemical fume hood to minimize inhalation of vapors.
- **Respirator:** If there is a potential for exposure above the occupational exposure limit, or in the event of a large spill, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.<sup>[5]</sup>

# Quantitative Data for Isopropyl Hydrogen Sulphate

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>8</sub> O <sub>4</sub> S	[1][2]
Molecular Weight	140.16 g/mol	[2]
Appearance	Colorless liquid	[1][3]
Odor	Pungent	[1]
Density	1.356 g/cm <sup>3</sup>	[3]
Melting Point	245 °C	[3]
Solubility	Insoluble in water; soluble in alcohols and ethers.	[1]

## Operational Plan: Step-by-Step Handling Procedure

### Preparation:

- Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
- Gather all necessary equipment and reagents.
- Don all required PPE as outlined above.
- Have a spill kit and appropriate fire extinguisher readily accessible.

### Handling and Use:

- Dispense the required amount of **Isopropyl hydrogen sulphate** slowly and carefully to avoid splashing.
- Keep the container tightly closed when not in use.
- Avoid contact with skin, eyes, and clothing.[1]
- Maintain a safe distance and handle with caution.

- Work away from heat, sparks, and open flames.[4]

#### Post-Handling:

- Upon completion of work, tightly seal the **Isopropyl hydrogen sulphate** container.
- Decontaminate the work area in the fume hood.
- Remove PPE in the correct order to avoid cross-contamination.
- Wash hands thoroughly with soap and water after handling.[6]

## Emergency Procedures

#### Spill Response:

- Evacuate the immediate area and alert colleagues.
- If the spill is large or you are not trained to handle it, contact your institution's emergency response team.
- For small spills within the fume hood, use a chemical spill kit with an absorbent material suitable for acids.
- Ventilate the area and ensure all ignition sources are removed.[7]
- Collect the absorbed material in a sealed, labeled container for hazardous waste disposal.[8]

#### First Aid:

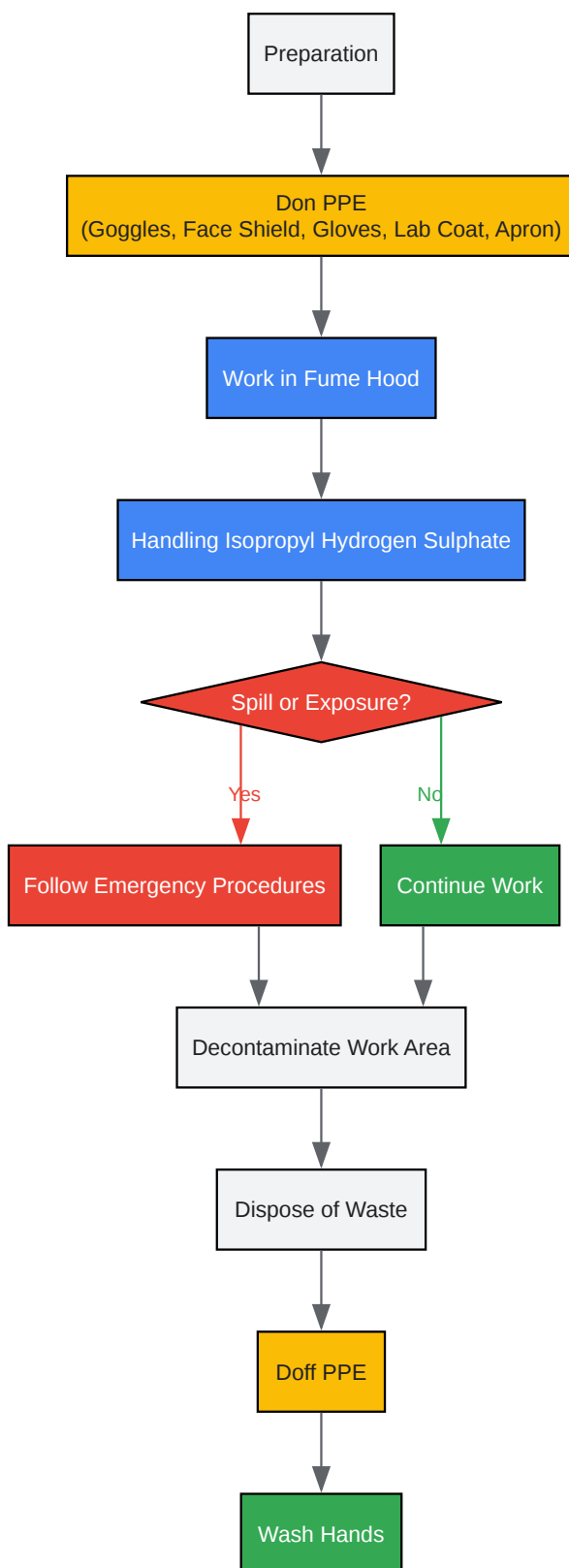
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[4][6]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[4]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[7]

- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[9\]](#)

## Disposal Plan

- All waste containing **Isopropyl hydrogen sulphate** must be collected in a designated, properly labeled, and sealed hazardous waste container.[\[10\]](#)
- The container should be stored in a cool, dry, well-ventilated area away from incompatible materials.
- Do not mix with other waste streams unless compatibility has been confirmed.
- Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste.[\[10\]](#)

## Workflow for Safe Handling of Isopropyl Hydrogen Sulphate



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Caption: Safe handling and disposal workflow for **Isopropyl hydrogen sulphate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Isopropyl hydrogen sulphate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b037201#personal-protective-equipment-for-handling-isopropyl-hydrogen-sulphate\]](https://www.benchchem.com/product/b037201#personal-protective-equipment-for-handling-isopropyl-hydrogen-sulphate)

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